

Fenuron Application Protocols for Weed Control Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Fenuron*

Cat. No.: *B033495*

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Introduction

Fenuron is a broad-spectrum phenylurea herbicide primarily used for the control of a wide range of annual and perennial broadleaf weeds and some grasses. Its mode of action is the inhibition of photosynthesis at Photosystem II (PSII).^[1] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals conducting weed control research with **fenuron**. It covers experimental design, application procedures, efficacy evaluation, and data presentation, along with mandatory visualizations of key pathways and workflows.

Chemical and Physical Properties of Fenuron

A thorough understanding of **fenuron**'s properties is crucial for designing effective and safe research protocols.

Property	Value
Chemical Name	1,1-dimethyl-3-phenylurea
CAS Number	101-42-8
Molecular Formula	C ₉ H ₁₂ N ₂ O
Molecular Weight	164.20 g/mol
Appearance	White, crystalline solid
Water Solubility	3.85 g/L at 25°C
Mode of Action	Photosystem II inhibitor

Data Presentation: Efficacy of Phenylurea Herbicides

Quantitative data on the efficacy of **fenuron** against specific weed species is not readily available in comprehensive tabular format in the public domain. Therefore, the following tables present efficacy data for closely related and well-studied phenylurea herbicides, diuron and linuron, which share the same mode of action as **fenuron**. This data can serve as a valuable reference for estimating the potential efficacy of **fenuron** in research trials.

Table 1: Efficacy of Diuron on Common Broadleaf Weeds

Weed Species	Scientific Name	Application Rate (kg a.i./ha)	% Control (Visual Assessment)	Growth Stage at Application	Reference
Redroot Pigweed	Amaranthus retroflexus	0.221	80	Pre-emergence	[2]
Redroot Pigweed	Amaranthus retroflexus	0.284	95	Pre-emergence	[2]
Common Lambsquarters	Chenopodium album	1.0	>90	Pre-emergence	[3]
Black Nightshade	Solanum nigrum	0.56	87-96	5-leaf stage	[4]

Table 2: Efficacy of Linuron on Common Broadleaf Weeds

Weed Species	Scientific Name	Application Rate (L/ha of 400g/L SC)	% Control (Visual Assessment)	Growth Stage at Application	Reference
Redroot Pigweed	Amaranthus spp.	1.0 - 1.5	Good to Excellent	Pre-emergence	[1]
Common Lambsquarters	Chenopodium album	1.0 - 1.5	Good to Excellent	Pre-emergence	[1]
Common Lambsquarters	Chenopodium album	1.1 - 2.25	Good	Post-emergence (up to 4 true leaves)	[5]
Black Nightshade	Solanum nigrum	2.25 - 4.5	Good	Pre-emergence	[5]

Experimental Protocols

Pre-Emergence Herbicide Efficacy Trial

This protocol outlines a standard methodology for evaluating the pre-emergence efficacy of **fenuron** in a field setting.

Objective: To determine the dose-response relationship of **fenuron** on target weed species when applied pre-emergence.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Minimum of 2m x 5m to allow for representative weed populations and minimize edge effects.
- Treatments:
 - Untreated Control (weedy check)
 - Hand-weeded Control (weed-free check)
 - **Fenuron** at a range of application rates (e.g., 0.5, 1.0, 2.0, 4.0 kg a.i./ha). Rates should be selected based on preliminary studies or literature on similar herbicides.
 - A commercial standard herbicide for comparison.

Procedure:

- Site Selection and Preparation: Choose a field with a known history of uniform weed infestation. Prepare the seedbed according to standard agricultural practices for the intended crop (if any).
- Herbicide Application:
 - Calibrate a research plot sprayer to deliver a precise volume of spray solution (e.g., 200-400 L/ha).

- Apply **fenuron** treatments evenly to the soil surface immediately after planting the crop or before weed emergence.
- Data Collection:
 - Weed Density and Biomass: At 2, 4, and 8 weeks after treatment (WAT), count the number of individual weed species within a randomly placed quadrat (e.g., 0.25 m²) in each plot. Harvest the above-ground biomass of each weed species within the quadrat, dry at 70°C for 72 hours, and record the dry weight.
 - Visual Efficacy Assessment: At the same time points, visually assess the percent weed control for each species on a scale of 0% (no control) to 100% (complete control) relative to the untreated control.[\[6\]](#)
 - Crop Phytotoxicity: If a crop is present, visually assess any injury (e.g., chlorosis, necrosis, stunting) on a scale of 0% (no injury) to 100% (plant death) at regular intervals.[\[6\]](#)

Post-Emergence Herbicide Efficacy Trial

This protocol is designed to assess the efficacy of **fenuron** when applied to emerged weeds.

Objective: To evaluate the efficacy of **fenuron** on emerged target weed species at different growth stages.

Experimental Design:

- Similar to the pre-emergence trial (RCBD, plot size, replications).
- Treatments:
 - Untreated Control
 - **Fenuron** at a range of application rates.
 - A commercial standard post-emergence herbicide.
 - Treatments should be applied at different weed growth stages (e.g., 2-4 leaf stage, 4-6 leaf stage).

Procedure:

- Site Selection and Weed Establishment: Allow target weeds to emerge and reach the desired growth stages uniformly across the experimental area.
- Herbicide Application: Apply **fenuron** treatments to the foliage of the target weeds using a calibrated sprayer. Ensure thorough coverage.
- Data Collection:
 - Visual Efficacy Assessment: Visually assess percent weed control at 1, 2, and 4 WAT.
 - Weed Biomass: At 4 WAT, harvest the above-ground biomass of surviving weeds in a designated area within each plot, dry, and weigh.

Soil Persistence and Residue Analysis

This protocol describes a method for determining the persistence of **fenuron** in the soil.

Objective: To measure the dissipation rate (half-life) of **fenuron** in a specific soil type under field conditions.

Procedure:

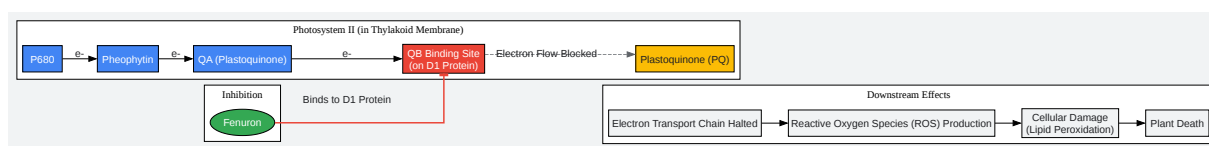
- Field Application: Apply **fenuron** at a known rate to designated plots.
- Soil Sampling:
 - Collect soil samples at regular intervals (e.g., 0, 7, 14, 30, 60, and 90 days after application).
 - From each plot, collect multiple soil cores (e.g., 10-15) from the top 0-10 cm and combine them to form a composite sample.
 - Store samples frozen (-20°C) until analysis to prevent further degradation.^[1]
- Sample Extraction and Analysis:

- Extract **fenuron** from the soil samples using an appropriate solvent (e.g., acetonitrile or methanol).
- Analyze the extracts using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to quantify the concentration of **fenuron**.
- Data Analysis: Plot the concentration of **fenuron** over time and calculate the dissipation half-life (DT₅₀) using first-order kinetics.

Mandatory Visualization

Signaling Pathway of Fenuron's Mode of Action

Fenuron inhibits photosynthesis by blocking the electron transport chain in Photosystem II. It binds to the D1 protein of the PSII complex, specifically at the Q_B binding site, thereby preventing the binding of plastoquinone (PQ).^{[2][7][8]} This blockage halts the flow of electrons, leading to the production of reactive oxygen species that cause cellular damage and ultimately plant death.^{[2][9]}

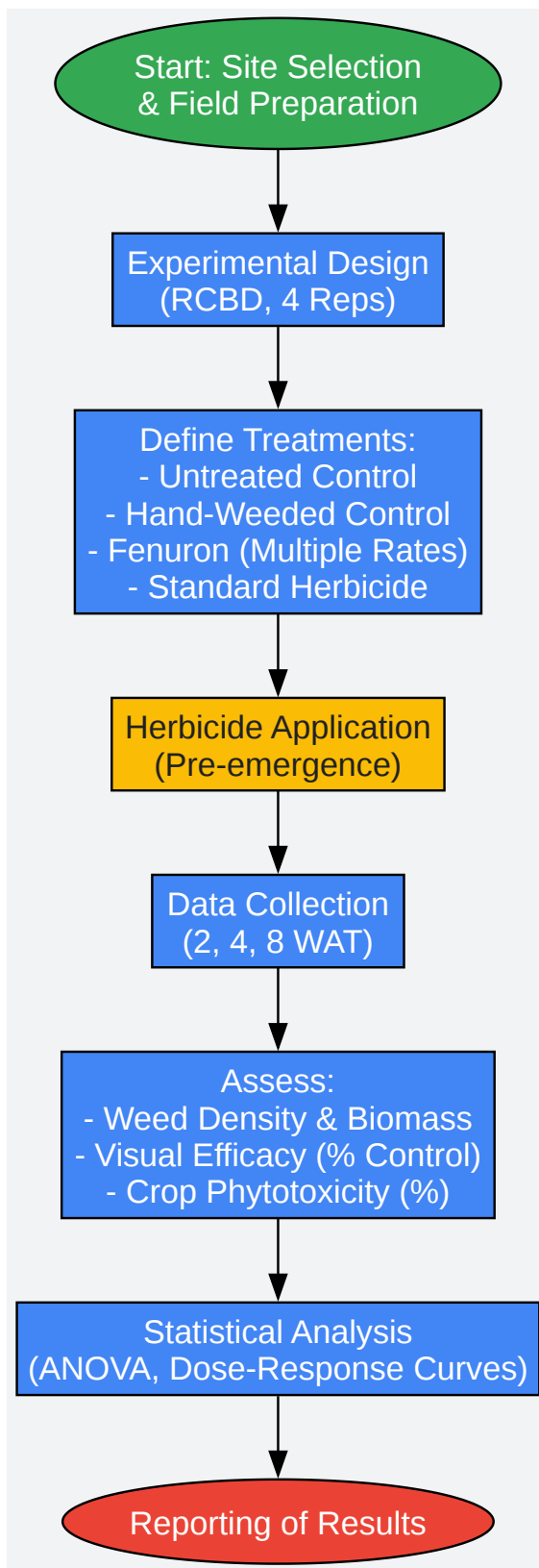


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Fenuron's inhibition of the photosynthetic electron transport chain in Photosystem II.

Experimental Workflow for a Pre-Emergence Herbicide Trial

The following diagram illustrates the logical flow of a typical pre-emergence herbicide efficacy trial.



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Workflow for a pre-emergence herbicide efficacy research trial.

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